

Technical Guide: (S)-Methyl 3-Aminopentanoate Solubility & Handling

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Compound of Interest

Compound Name: (S)-Methyl 3-Aminopentanoate

CAS No.: 1086106-57-1

Cat. No.: B3211228

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Chemical Identity & Core Significance

(S)-Methyl 3-aminopentanoate is a chiral

-amino acid ester. It serves as a critical building block in the synthesis of peptidomimetics and pharmaceutical intermediates (e.g.,

-lactams). Its solubility behavior is dictated by its amine functionality, which acts as a "solubility switch" depending on the pH of the environment.

Property	Data
Systematic Name	Methyl (3S)-3-aminopentanoate
CAS Number	1086106-57-1 (Free Base) / Note: HCl salts often used but may lack unique CAS
Molecular Formula	C ₆ H ₁₃ NO ₂
Molecular Weight	131.17 g/mol (Free Base) / ~167.63 g/mol (HCl Salt)
Chirality	(S)-Enantiomer
Physical State	Colorless to pale yellow oil (Free Base); White crystalline solid (HCl Salt)

Physicochemical Profile (Solubility Drivers)

Understanding the solubility of this compound requires analyzing its ionization state. The molecule exists in two distinct forms with opposing solubility profiles: the Free Base (neutral, lipophilic) and the Conjugate Acid Salt (cationic, hydrophilic).

Key Parameters

- pKa (Conjugate Acid): 8.78 ± 0.10 (Predicted).^[1]
 - Implication: At pH < 6, the nitrogen is fully protonated (), rendering the molecule highly water-soluble. At pH > 10, it exists as the free amine (), favoring organic solvents.
- LogP (Free Base): 0.48 (Experimental/Predicted Consensus).
 - Implication: The positive LogP indicates the free base is moderately lipophilic. While it retains some water solubility due to the ester and amine polarity, it will preferentially partition into organic solvents like Dichloromethane (DCM) or Ethyl Acetate (EtOAc) during extraction.

Solubility Data Profile

The following data categorizes solubility based on the chemical form. Note: "High" implies >100 mg/mL; "Moderate" implies 10-50 mg/mL; "Low" implies <1 mg/mL.

Table 1: Solvent Compatibility Matrix

Solvent	HCl Salt Form (Cationic)	Free Base Form (Neutral)	Application Note
Water	High (>200 mg/mL)	Moderate (Partial miscibility)	Use water for salt dissolution; avoid for free base storage (hydrolysis risk).
Methanol / Ethanol	High	High	Excellent for recrystallization of the salt or general dissolution.
DMSO	High (>100 mg/mL)	High	Preferred solvent for biological assays or stock solutions.
Dichloromethane (DCM)	Low / Suspension	High	Primary extraction solvent for the free base.
Ethyl Acetate (EtOAc)	Very Low	High	Alternative extraction solvent; safer than DCM.
Diethyl Ether / MTBE	Insoluble	Moderate/High	Used to precipitate the salt from alcoholic solutions.
Hexanes / Heptane	Insoluble	Moderate	Free base may oil out; Salt will crash out completely.

Technical Protocol: Solubility Determination & Phase Switch

Objective: To solubilize the stable HCl salt and isolate the Free Base for reaction, utilizing the pKa-driven solubility switch. This protocol validates the solubility data through a functional workflow.

Reagents

- **(S)-Methyl 3-aminopentanoate HCl (Solid)**^[2]
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc)
- Saturated Sodium Bicarbonate () or 1M NaOH
- Brine (Saturated NaCl)

Step-by-Step Methodology

- Initial Dissolution (Aqueous Phase):
 - Dissolve 1.0 g of the HCl salt in 10 mL of distilled water.
 - Observation: The solution should be clear and colorless (High aqueous solubility). pH will be acidic (~4-5).
- Basification (The Switch):
 - Cool the solution to 0°C (ice bath) to minimize ester hydrolysis.
 - Slowly add saturated or 1M NaOH until pH reaches >10.
 - Mechanism: The

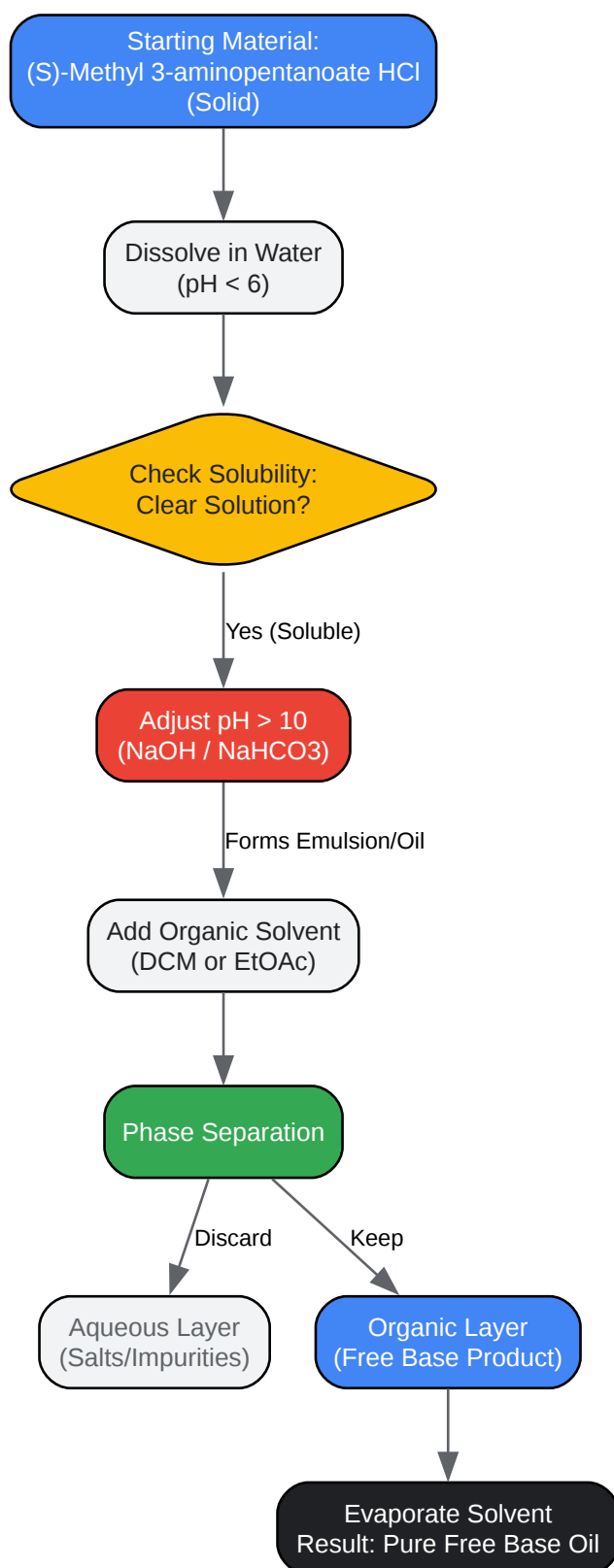
deprotonates to

. The solution may become cloudy as the Free Base oils out (solubility limit exceeded in water).

- Extraction (Organic Phase):
 - Add 15 mL of DCM or EtOAc. Shake vigorously and vent.
 - Allow phases to separate. The Free Base partitions into the organic layer (Bottom for DCM, Top for EtOAc).
- Verification & Isolation:
 - Collect the organic layer. Dry over anhydrous
 - Concentrate in vacuo (Rotovap) at $<40^{\circ}\text{C}$.
 - Result: Isolation of the Free Base as a pale oil.

Logic Diagram: Purification Workflow

The following diagram illustrates the solubility-driven purification logic, coded in Graphviz (DOT).



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Caption: Solubility-dependent phase transfer workflow for isolating **(S)-Methyl 3-aminopentanoate** free base from its hydrochloride salt.

Handling & Stability

- Storage:
 - HCl Salt: Store at room temperature (desiccated). Stable for years.
 - Free Base: Store at -20°C under inert atmosphere (/Ar). Prone to cyclization (forming -lactams) or hydrolysis if exposed to moisture/heat.
- Safety:
 - Treat as a skin and eye irritant (H315, H319).[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Avoid inhalation of fine dust (salt form).

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 51358237, **(S)-Methyl 3-aminopentanoate**. Retrieved from [\[Link\]](#)

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